

Bio-11-dUTP Nick Translation: A Detailed Protocol for FISH Probe Labeling

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Compound of Interest

Compound Name: *Bio-11-dUTP tetralithium salt*

CAS No.: *120964-50-3*

Cat. No.: *B1141928*

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Introduction: The Principle and Power of Nick Translation for FISH

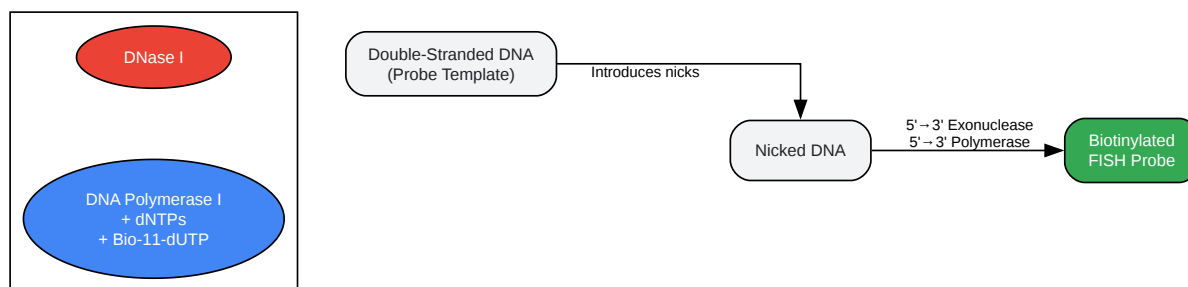
Fluorescence in situ hybridization (FISH) is a powerful cytogenetic technique that allows for the visualization of specific DNA sequences within the context of a whole chromosome. A critical component of a successful FISH experiment is the generation of a high-quality, brightly labeled probe. Nick translation is a classic and robust enzymatic method for incorporating labeled nucleotides, such as Biotin-11-dUTP, into a double-stranded DNA probe.^{[1][2][3]} This technique relies on the coordinated activities of two enzymes: DNase I and E. coli DNA Polymerase I.^{[4][5][6]}

The process begins with DNase I introducing random single-stranded breaks, or "nicks," into the phosphodiester backbone of the DNA.^{[7][8]} This creates a free 3'-hydroxyl (3'-OH) and a 5'-phosphate (5'-PO₄) at the nick site.^[7] DNA Polymerase I then binds to these nicks and leverages its dual functionality. Its 5' → 3' exonuclease activity removes nucleotides from the 5' end of the nick, while its 5' → 3' polymerase activity simultaneously adds new nucleotides to the 3'-OH end.^{[5][7][9]} When labeled deoxynucleoside triphosphates (dNTPs), like Biotin-11-dUTP, are included in the reaction, they are incorporated into the newly synthesized strand. This

process effectively "translates" the nick along the DNA molecule, resulting in a uniformly labeled probe.[1][7]

Biotin-11-dUTP is an analog of deoxyuridine triphosphate (dUTP) where a biotin molecule is attached to the C-5 position of the pyrimidine ring via an 11-atom linker arm.[2] This linker is crucial as it minimizes steric hindrance, allowing for efficient incorporation by DNA Polymerase I and subsequent high-affinity binding of detection reagents like streptavidin, which is often conjugated to a fluorescent molecule.[2][10]

Diagram: The Nick Translation Workflow



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Caption: Enzymatic workflow for generating a biotinylated DNA probe via nick translation.

Materials and Reagents

Essential Reagents

- DNA Template: 1 µg of purified plasmid, BAC, fosmid, or cosmid DNA.[11][12] The purity of the starting DNA is a strong determinant of the efficiency of nick translation.[12]
- 10X Nick Translation Buffer: 500 mM Tris-HCl (pH 7.8), 50 mM MgCl₂, 100 mM β-mercaptoethanol.[13]

- Deoxynucleotide Mix (dNTPs): A solution containing dATP, dCTP, dGTP, and dTTP. A common working concentration is a mix of 0.2 mM each dATP, dCTP, dGTP and 0.1 mM dTTP.
- Biotin-11-dUTP: 1 mM solution.[\[14\]](#) The ratio of Biotin-11-dUTP to dTTP may need optimization.[\[15\]](#)
- Enzyme Mix: A pre-mixed solution of DNase I and DNA Polymerase I, or individual enzymes. The concentration of DNase I is critical and may require titration for optimal probe size.[\[12\]](#)
[\[16\]](#)
- 0.5 M EDTA (pH 8.0): To stop the reaction.[\[2\]](#)[\[11\]](#)
- Nuclease-free Water
- Human Cot-1 DNA (for probes targeting human sequences): To block repetitive sequences during hybridization.[\[14\]](#)
- Salmon Sperm DNA: As a carrier and blocking agent.[\[14\]](#)
- 3 M Sodium Acetate (pH 5.2)[\[14\]](#)
- 100% Ethanol (ice-cold)
- 70% Ethanol (ice-cold)
- Hybridization Buffer: e.g., 50% formamide, 2X SSC, 10% dextran sulfate.

Equipment

- Microcentrifuge
- Water bath or incubator set to 15-16°C[\[13\]](#)[\[17\]](#)
- Heating block or water bath set to 65-80°C[\[2\]](#)[\[14\]](#)
- Vortexer
- Gel electrophoresis system

- UV transilluminator
- Spin columns (e.g., Sephadex G-50) for probe purification[2][16]

Detailed Protocol

This protocol is optimized for labeling 1 µg of DNA in a 50 µL reaction volume.

Part 1: The Nick Translation Reaction

- Prepare the Reaction Mix: On ice, combine the following reagents in a 1.5 mL microcentrifuge tube. It is crucial to add the enzyme mix last.

Reagent	Volume for 50 µL Reaction	Final Concentration
10X Nick Translation Buffer	5 µL	1X
dNTP Mix (without dTTP)	5 µL	Varies with stock
dTTP (e.g., 0.5 mM)	2 µL	20 µM
Bio-11-dUTP (1 mM)	2.5 µL	50 µM
DNA Template (1 µg)	X µL	20 ng/µL
Nuclease-free Water	Up to 45 µL	-
10X Enzyme Mix (Pol I/DNase I)	5 µL	1X
Total Volume	50 µL	

- Incubation: Mix the components gently by flicking the tube, and then briefly centrifuge to collect the contents. Incubate the reaction at 15°C for 90 minutes to 2 hours.[2][11] For larger templates like BACs, incubation may be extended.[14][17]
- Stopping the Reaction: Terminate the reaction by adding 5 µL of 0.5 M EDTA and heating the mixture to 65°C for 10 minutes.[2][11] This inactivates the DNase I and DNA Polymerase I.

Part 2: Probe Purification

It is essential to remove unincorporated Biotin-11-dUTP, as this can lead to high background during the FISH procedure.^[2] Spin column chromatography is a common and effective method.

- **Prepare the Spin Column:** Use a pre-packed Sephadex G-50 column or prepare one according to the manufacturer's instructions.
- **Equilibrate the Column:** Centrifuge the column to remove the storage buffer. Equilibrate the column by adding a suitable buffer (e.g., TE buffer: 10 mM Tris-HCl, 1 mM EDTA, pH 8.0) and centrifuging again.^[2]
- **Load the Sample:** Carefully load the entire 55 μ L stopped nick translation reaction onto the center of the column bed.
- **Elute the Probe:** Place the column in a clean collection tube and centrifuge according to the manufacturer's protocol. The purified probe will be in the eluate, while the smaller, unincorporated nucleotides will be retained in the column matrix.

Part 3: Quality Control of the Labeled Probe

Assessing the size and labeling efficiency of the probe is paramount for a successful FISH experiment.

- **Probe Size Analysis:** The optimal size for FISH probes is typically between 200 and 600 base pairs.^{[14][16][18]}
 - Run a small aliquot (e.g., 5 μ L) of the purified probe on a 1.5-2% agarose gel alongside a DNA ladder.^{[2][14]}
 - Visualize the DNA under UV light after staining. A successful reaction will appear as a smear in the desired size range.^{[3][19]}
 - **Troubleshooting:** If the smear is too high on the gel (fragments are too large), increase the DNase I concentration or incubation time. If the smear is too low (fragments are too small), decrease the DNase I concentration or incubation time.^[20]
- **Labeling Efficiency (Qualitative Assessment):**

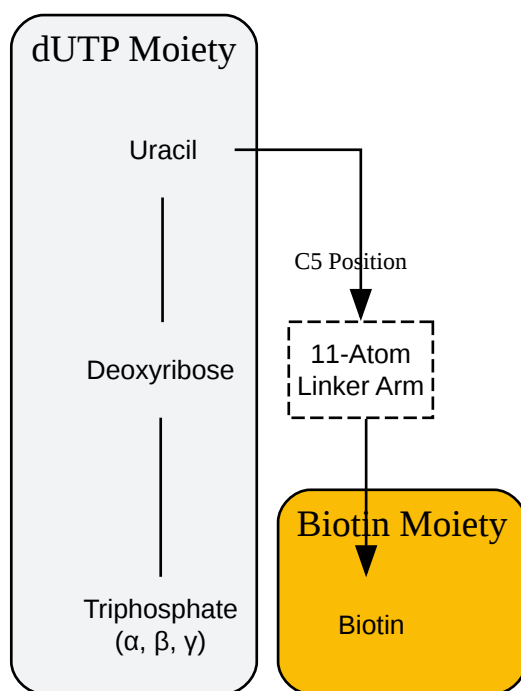
- Prepare serial dilutions of your biotinylated probe and an unlabeled control DNA.
- Spot 1 μ L of each dilution onto a nitrocellulose or nylon membrane.
- Crosslink the DNA to the membrane using a UV crosslinker.
- Block the membrane (e.g., with 5% BSA in TBST) and then incubate with a streptavidin-enzyme conjugate (e.g., streptavidin-HRP).
- After washing, add the appropriate substrate and visualize the signal. The intensity of the spots from the labeled probe compared to the control will provide a qualitative measure of biotin incorporation.[\[2\]](#)[\[21\]](#)

Part 4: Preparation for Hybridization

- Precipitate the Probe: For a typical hybridization, you will need a specific amount of probe (e.g., 200-500 ng) mixed with blocking DNAs.
 - In a microcentrifuge tube, combine the desired amount of labeled probe, 5-10 μ g of Human Cot-1 DNA (if applicable), and 1-2 μ g of salmon sperm DNA.[\[14\]](#)
 - Add 1/10th volume of 3 M Sodium Acetate (pH 5.2) and 2.5 volumes of ice-cold 100% ethanol.[\[14\]](#)
 - Precipitate at -20°C for at least 1 hour (or overnight) or -80°C for 30 minutes.[\[14\]](#)
 - Centrifuge at high speed (e.g., $>12,000 \times g$) for 30 minutes at 4°C .[\[14\]](#)
 - Carefully decant the supernatant. Wash the pellet with 500 μ L of cold 70% ethanol and centrifuge again for 15 minutes.[\[14\]](#)[\[22\]](#)
 - Air dry the pellet completely. Do not over-dry.
- Resuspend and Denature:
 - Resuspend the dried probe pellet in hybridization buffer (e.g., 10-20 μ L).

- Denature the probe by heating at 75-80°C for 5-10 minutes, then immediately place on ice to prevent re-annealing.[14] The probe is now ready for application to the denatured target slide.

Diagram: Bio-11-dUTP Structure



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Caption: Structure of Bio-11-dUTP showing the biotin and dUTP components.

Field-Proven Insights & Troubleshooting

- **DNA Quality is Key:** The most common cause of variable or failed labeling reactions is poor quality of the starting DNA template.[17] Ensure your DNA is free from RNA, proteins, and residual salts from the purification process.
- **DNase I Titration is Not Optional:** Batches of DNase I can vary in activity. Whenever using a new lot of enzyme, it is best practice to perform a titration experiment to determine the optimal concentration and incubation time to achieve the desired probe size.[12]

- Small DNA Fragments (<1kb): Nick translation is generally recommended for DNA templates larger than 1kb.[23] For smaller fragments or PCR products, random priming or direct PCR labeling might be more efficient methods.[20]
- High Background in FISH: If you experience high background signal, the primary suspects are incomplete removal of unincorporated biotinylated nucleotides or insufficient blocking with Cot-1 and salmon sperm DNA.[2][24] Ensure your probe purification is thorough and optimize your blocking steps.
- No/Weak Signal: This can result from poor incorporation of the label, use of too little probe, or probe fragments that are too large to efficiently penetrate the cell.[24] Verify labeling and probe size via gel electrophoresis and dot blot.

References

- Let's Talk Academy. (2025, November 7). What is Nick Translation? Mechanism and Role of DNA Polymerase I in DNA Labeling and Repair - CSIR NET LIFE SCIENCE COACHING. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Nick translation. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Labeling of DNA Probes by Nick Translation. Retrieved from [\[Link\]](#)
- Axis Shield Density Gradient Media. (n.d.). DNase I. Retrieved from [\[Link\]](#)
- PubMed Central. (n.d.). Detection of sub-picogram quantities of specific DNA sequences on blot hybridization with biotinylated probes. Retrieved from [\[Link\]](#)
- SeraCare. (n.d.). Technical Guide for Non-Radioactive Nucleic Acid Labeling and Detection. Retrieved from [\[Link\]](#)
- Creative Bioarray. (n.d.). Preparation Protocol for FISH Probes. Retrieved from [\[Link\]](#)
- Jena Bioscience. (n.d.). Nick Translation-based DNA Probe Labeling. Retrieved from [\[Link\]](#)
- Finn, E. H., et al. (2021, August 16). A high-throughput DNA FISH protocol to visualize genome regions in human cells. PubMed Central. Retrieved from [\[Link\]](#)

- ResearchGate. (2014, June 12). How can I optimize probe preparation by nick translation? Retrieved from [[Link](#)]
- Today's Clinical Lab. (2020, March 17). FISH Tips and Troubleshooting. Retrieved from [[Link](#)]
- Taylor & Francis. (n.d.). Nick translation – Knowledge and References. Retrieved from [[Link](#)]
- ENZO Life Sciences. (n.d.). Nick Translation DNA Labeling Systems. Retrieved from [[Link](#)]
- Kansas State University. (n.d.). PREPARATION AND PURIFICATION OF BIOTIN-LABELED PROBES FOR IN SITU HYBRIDIZATION (ISH). Retrieved from [[Link](#)]
- ResearchGate. (2015, May 11). Can someone help with nick translation/probe labelling through fish insitu hybridization? Retrieved from [[Link](#)]
- ResearchGate. (2016, November 14). How can I optimize fosmids labeling by nick translation for FISH experiment? Retrieved from [[Link](#)]
- Creative Bioarray. (n.d.). What Methods are Commonly Used to Label the Probes in FISH? Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Biotin labelled DNA-probe based detection of nucleic acid in reverse transcription-LAMP amplified oropharyngeal viral swab samples via a lateral flow assay. Retrieved from [[Link](#)]
- PubMed. (2002, March 15). A modified nick translation method used with FISH that produces reliable results with archival tissue sections. Retrieved from [[Link](#)]
- Babraham Institute. (2013, August 15). Robust 3D DNA FISH Using Directly Labeled Probes. Retrieved from [[Link](#)]
- Creative Bioarray. (n.d.). FISH Tips and Troubleshooting. Retrieved from [[Link](#)]
- PubMed Central. (n.d.). Development & evaluation of biotinylated DNA probe for clinical diagnosis of chikungunya infection in patients' acute phase serum & CSF samples. Retrieved from [[Link](#)]

- ResearchGate. (n.d.). A) Chemical structures of biotin-16-dUTP 1, dig-11-dUTP 2, 2'-N3-UTP 3,... Retrieved from [[Link](#)]
- Jena Bioscience. (2023, June 29). Biotin-11-dUTP. Retrieved from [[Link](#)]
- Boca Scientific Inc. (n.d.). Bio-11-dUTP, 1mM. Retrieved from [[Link](#)]
- PubMed Central. (n.d.). Generation of Inexpensive, Highly Labeled Probes for Fluorescence In Situ Hybridization (FISH). Retrieved from [[Link](#)]
- Fish Karyome. (n.d.). Chromosome preparation - Probe labeling. Retrieved from [[Link](#)]

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Sources

- 1. Nick translation - Wikipedia [en.wikipedia.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. clinicallab.com [clinicallab.com]
- 4. What methods are commonly used to label the probes in fluorescence in situ hybridization (FISH)? | AAT Bioquest [aatbio.com]
- 5. What is nick translation? | AAT Bioquest [aatbio.com]
- 6. histobiolab.com [histobiolab.com]
- 7. letstalkacademy.com [letstalkacademy.com]
- 8. DNase I | Axis Shield Density Gradient Media [axis-shield-density-gradient-media.com]
- 9. researchgate.net [researchgate.net]
- 10. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. A high-throughput DNA FISH protocol to visualize genome regions in human cells - PMC [pmc.ncbi.nlm.nih.gov]

- [13. assets.fishersci.com \[assets.fishersci.com\]](#)
- [14. creative-bioarray.com \[creative-bioarray.com\]](#)
- [15. jenabioscience.com \[jenabioscience.com\]](#)
- [16. Preparation and Purification of Biotin-Labeled Probes for In Situ Hybridization \(ISH\) | K-State | Kansas State University \[k-state.edu\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. A modified nick translation method used with FISH that produces reliable results with archival tissue sections - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. babraham.ac.uk \[babraham.ac.uk\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. seracare.com \[seracare.com\]](#)
- [22. Generation of Inexpensive, Highly Labeled Probes for Fluorescence In Situ Hybridization \(FISH\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. search.cosmobio.co.jp \[search.cosmobio.co.jp\]](#)
- [24. creative-bioarray.com \[creative-bioarray.com\]](#)
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